

Essential Safety and Operational Guide for 1-(2-Aminoethyl)piperazine

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Compound of Interest

Compound Name: **1-(2-Aminoethyl)piperazine**

Cat. No.: **B7761512**

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This document provides critical safety and logistical information for the handling and disposal of **1-(2-Aminoethyl)piperazine** (CAS No. 140-31-8). Adherence to these procedures is essential for ensuring laboratory safety and regulatory compliance.

Hazard Identification and Personal Protective Equipment (PPE)

1-(2-Aminoethyl)piperazine is a combustible liquid that is harmful if swallowed, toxic in contact with skin, and can cause severe skin burns and eye damage.[\[1\]](#)[\[2\]](#) It may also cause an allergic skin reaction and is harmful to aquatic life with long-lasting effects.[\[1\]](#)[\[2\]](#)

Required Personal Protective Equipment (PPE):

Protection Type	Specification	Rationale
Eye and Face Protection	Tightly fitting safety goggles and a face shield (minimum 8-inch).[2]	To protect against splashes that can cause severe eye damage.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected before use and disposed of properly after.	To prevent skin contact, as the substance is toxic and can be absorbed through the skin.[2]
Body Protection	A chemical-resistant apron or lab coat, and closed-toe shoes.	To protect against skin contact and contamination of personal clothing.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator if there is a risk of inhaling vapors or mists.[3]	To prevent respiratory irritation and potential systemic toxicity from inhalation.

Quantitative Data Summary

Property	Value	Reference
CAS Number	140-31-8	[2][3]
Molecular Formula	C6H15N3	[2]
Molecular Weight	129.21 g/mol	[2]
Appearance	Colorless to light yellow liquid	[3][4][5]
Odor	Ammonia-like	[3][5]
Boiling Point	218 - 222 °C	[3]
Flash Point	88 °C / 190.4 °F (closed cup)	[3]
Density	0.985 g/mL at 25 °C	
pH	12 (100 g/L aq. sol)	[3]

Operational Plan: Step-by-Step Handling Procedures

This section outlines the standard operating procedure for the safe handling of **1-(2-Aminoethyl)piperazine** in a laboratory setting.

1. Preparation:

- Ensure that an emergency eyewash station and safety shower are readily accessible and in good working order.[\[6\]](#)
- Work in a well-ventilated area, preferably within a chemical fume hood.[\[7\]](#)
- Assemble all necessary equipment and reagents before starting the experiment.
- Don the required PPE as specified in the table above.

2. Handling:

- Avoid direct contact with skin, eyes, and clothing.[\[2\]](#)[\[7\]](#)
- Avoid inhaling any vapors or mists.[\[2\]](#)
- Keep the container tightly closed when not in use.[\[2\]](#)[\[7\]](#)
- Keep away from sources of ignition such as open flames, hot surfaces, and sparks.[\[2\]](#)
- Use non-sparking tools to prevent electrostatic discharge.[\[7\]](#)
- When diluting, always add the chemical to the solvent slowly. Never add water to the chemical.

3. Post-Handling:

- Wash hands thoroughly with soap and water after handling.[\[2\]](#)
- Decontaminate all work surfaces and equipment after use.
- Remove and dispose of contaminated gloves and other disposable PPE in a designated hazardous waste container.[\[2\]](#)
- Store **1-(2-Aminoethyl)piperazine** in a cool, dry, and well-ventilated area, away from incompatible materials such as acids and strong oxidizing agents.[\[2\]](#)[\[3\]](#)[\[6\]](#)

Emergency and Disposal Plan

This section details the procedures for managing spills and the proper disposal of **1-(2-Aminoethyl)piperazine** waste.

Emergency Procedures: Spill Response

In case of a spill:

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated to disperse vapors.
- Control Ignition Sources: Remove all sources of ignition from the area.[\[2\]](#)
- Containment: Wearing appropriate PPE, contain the spill using an inert absorbent material such as sand, earth, or vermiculite.[\[4\]](#)[\[7\]](#) Do not use combustible materials like sawdust.
- Collection: Carefully collect the absorbed material using non-sparking tools and place it into a labeled, sealable container for hazardous waste.[\[7\]](#)[\[8\]](#)
- Decontamination: Clean the spill area thoroughly with a suitable decontamination solution.
- Reporting: Report the incident to the appropriate safety officer or supervisor.

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[\[1\]](#)[\[2\]](#) Seek immediate medical attention.[\[1\]](#)[\[2\]](#)
- Skin Contact: Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes.[\[1\]](#)[\[2\]](#) Seek immediate medical attention.[\[1\]](#)[\[2\]](#)
- Ingestion: Do NOT induce vomiting.[\[1\]](#)[\[2\]](#) Never give anything by mouth to an unconscious person.[\[1\]](#)[\[2\]](#) Rinse mouth with water and drink plenty of water.[\[1\]](#)[\[2\]](#) Call a physician immediately.[\[1\]](#)
- Inhalation: Move the person into fresh air.[\[2\]](#) If not breathing, give artificial respiration.[\[2\]](#) Consult a physician.[\[2\]](#)

Disposal Plan

All waste containing **1-(2-Aminoethyl)piperazine** must be treated as hazardous waste.

1. Waste Collection:

- Collect all waste, including contaminated absorbent materials and disposable PPE, in a designated and clearly labeled hazardous waste container.
- Do not mix with other waste streams unless explicitly permitted.

2. Storage of Waste:

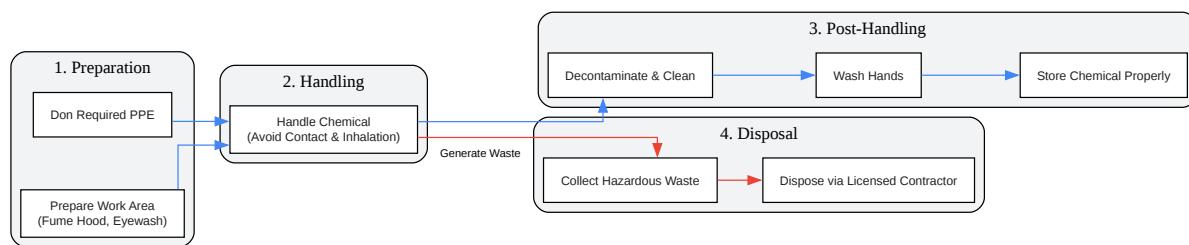
- Keep the waste container tightly closed and store it in a designated hazardous waste accumulation area that is cool, dry, and well-ventilated.

3. Disposal Method:

- Dispose of the hazardous waste through a licensed waste disposal contractor.
- This combustible material may be burned in a chemical incinerator equipped with an afterburner and scrubber.[2]
- Always comply with local, state, and federal regulations for hazardous waste disposal.[7] Do not let the product enter drains or the environment.[2][7]

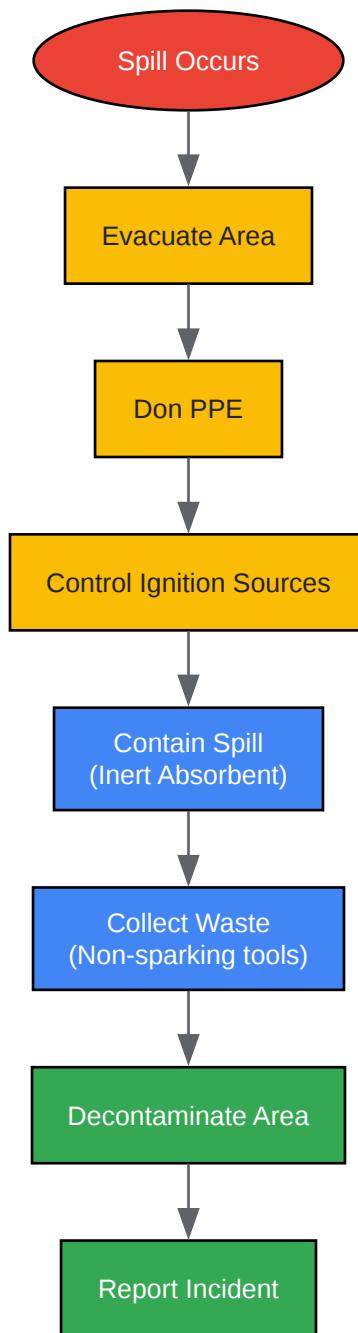
Visual Workflow and Logic Diagrams

The following diagrams illustrate the key processes for handling and emergency response.



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Caption: Workflow for the safe handling of **1-(2-Aminoethyl)piperazine**.



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Caption: Emergency response procedure for a **1-(2-Aminoethyl)piperazine** spill.

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